

crystal structure data for 2-(2-Hydroxy-5-methylphenyl)acetic acid validation

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Compound of Interest

Compound Name: 2-(2-Hydroxy-5-methylphenyl)acetic acid

Cat. No.: B13537405

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Publish Comparison Guide: Crystal Structure Validation of **2-(2-Hydroxy-5-methylphenyl)acetic Acid**

Executive Summary

2-(2-Hydroxy-5-methylphenyl)acetic acid (HMPA) is a critical intermediate in the synthesis of bioactive heterocycles, particularly benzofuranones and lactone-based pharmaceuticals. Its structural validation is frequently complicated by its propensity to undergo intramolecular cyclization to form 5-methyl-2(3H)-benzofuranone.

This guide provides a rigorous technical comparison of validation methodologies, focusing on Single Crystal X-Ray Diffraction (SCXRD) as the definitive standard for distinguishing the free acid from its lactone derivative and other isomers. We compare SCXRD against Powder XRD (PXRD), Nuclear Magnetic Resonance (NMR), and Infrared Spectroscopy (IR), providing a decision matrix for researchers in drug development.

Structural Analysis: The Acid vs. Lactone Challenge

The primary challenge in validating HMPA is confirming the integrity of the carboxylic acid chain in the presence of the ortho-hydroxyl group.

The Crystal Structure Models

- Free Acid (HMPA):
 - Lattice Characteristic: Typically crystallizes in monoclinic or triclinic systems (e.g., space group $P2_1/c$) involving strong intermolecular hydrogen bonding.
 - Key Motif: Formation of centrosymmetric carboxylic acid dimers (synthon) and an intramolecular $O-H\cdots O$ hydrogen bond between the phenolic hydroxyl and the carbonyl oxygen.
 - Packing: Stabilized by
-
stacking of the phenyl rings, influenced by the steric bulk of the 5-methyl group.
- Lactone (5-Methyl-2-benzofuranone):
 - Lattice Characteristic: Often crystallizes in orthorhombic systems (e.g., $Pbca$) lacking the carboxylic acid dimer motif.
 - Key Motif: Absence of strong $O-H$ donors; packing is dominated by weak $C-H\cdots O$ interactions and dipole-dipole alignment of the carbonyl groups.

Comparative Data: Expected Crystallographic Parameters

Table 1: Predicted Structural Parameters based on o-Hydroxyphenylacetic Acid Analogs [1, 2]

Feature	Free Acid (HMPA)	Lactone (Benzofuranone)	Validation Significance
Space Group	P2 ₁ /c (Common for acids)	Pbca or P2 ₁ 2 ₁ 2 ₁	Determines packing efficiency.
H-Bonding	Strong O–H...O (Inter & Intra)	Weak C–H...O	Acid form shows broad IR -OH bands; Lactone does not.
C=O Bond Length	~1.21–1.25 Å (Acid)	~1.19–1.21 Å (Ester/Lactone)	Shorter bond in lactone indicates higher bond order.
C–O Bond Length	~1.32 Å (Acid)	~1.36 Å (Ester linkage)	Distinguishable by high-resolution SCXRD.
Torsion Angle	C(Ar)–C–C–COOH 90°	Planar/Rigid Ring System	Lactone is conformationally locked; Acid is flexible.

Experimental Validation Protocols

Protocol A: Single Crystal Growth (SCXRD)

The Gold Standard for Absolute Configuration and Tautomeric State.

- Solvent Selection: Use a solvent that suppresses lactonization. Avoid acidic conditions.
 - Recommended: Slow evaporation from Ethyl Acetate/Hexane (1:1) or Acetonitrile at 4°C.
 - Avoid: Methanol with trace acid (promotes esterification) or high heat (promotes lactonization).
- Crystal Mounting: Select a prism-like crystal (mm). Mount on a glass fiber or Kapton loop using inert oil to prevent dehydration.

- **Data Collection:** Collect at 100 K (cryogenic) to reduce thermal motion of the methyl group and precise localization of the hydroxyl hydrogen atom.
- **Refinement:** Locate the carboxylic acid proton in the difference Fourier map. Its presence confirms the open-ring acid form.

Protocol B: Powder X-Ray Diffraction (PXRD)

For Bulk Phase Purity and Polymorph Screening.

- **Sample Prep:** Lightly grind the bulk solid. Do not over-grind (mechanochemical energy can induce lactonization in sensitive o-hydroxy acids).
- **Scan Parameters:** 2
range 5°–40°, step size 0.02°.
- **Analysis:** Compare experimental pattern with the calculated pattern from the SCXRD model (Protocol A).
 - **Red Flag:** Appearance of new peaks not present in the calculated pattern suggests partial conversion to lactone or a solvate.

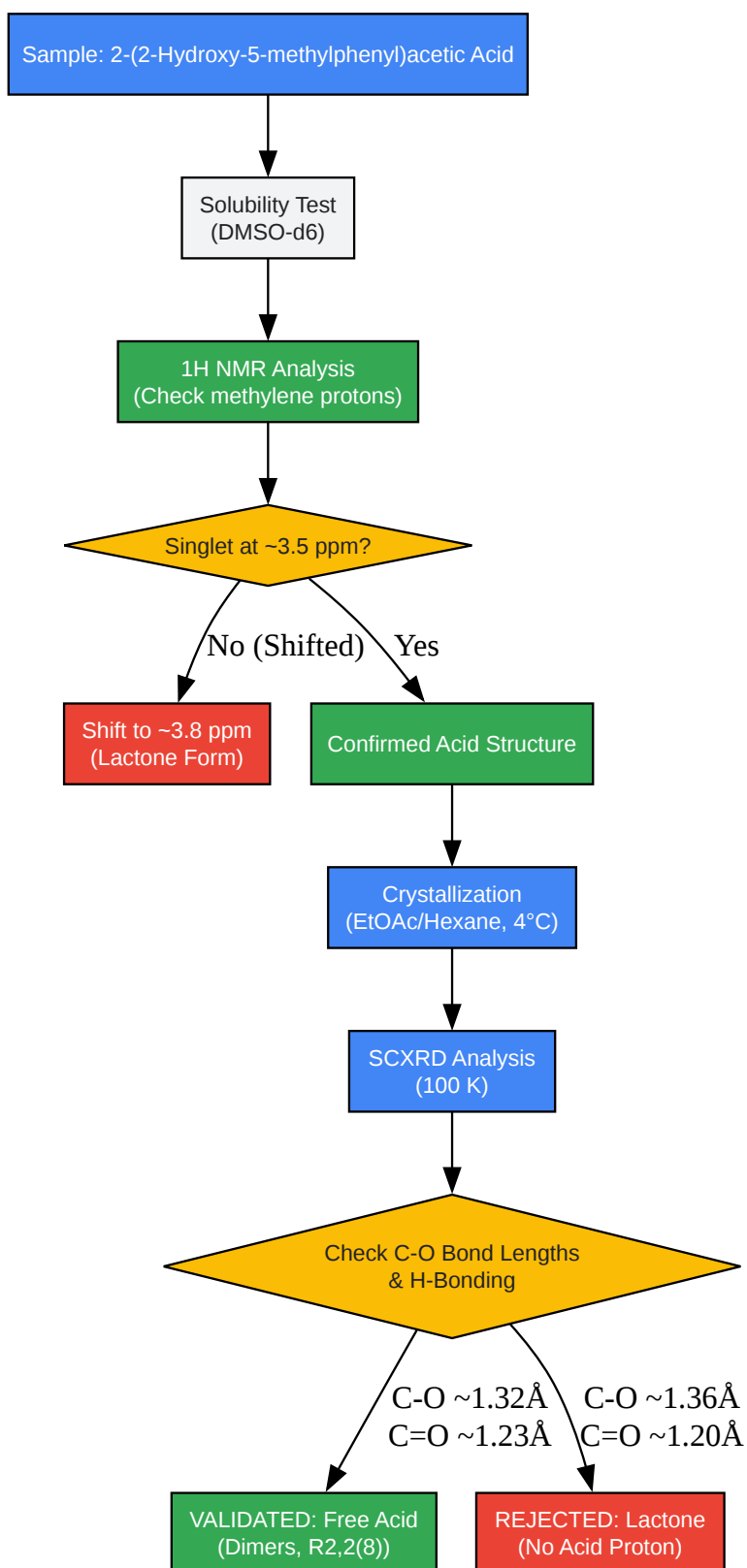
Comparative Analysis of Validation Methods

Table 2: Method Performance Matrix

Method	Specificity for HMPA	Sensitivity to Lactone	Throughput	Recommendation
SCXRD	High (Absolute proof)	High (Visualizes molecular geometry)	Low	Primary Validation for new batches/standards.
PXRD	Medium (Fingerprint only)	Medium (Requires reference pattern)	High	Routine QC for bulk production.
¹ H NMR	High (Chemical shift)	High (Distinct -CH ₂ - shifts)	High	In-process control (dissolved state only).
IR (Solid)	Medium	High (C=O stretch shift)	High	Quick check for cyclization (Lactone C=O > 1750 cm ⁻¹).

Visualization of Validation Workflow

The following diagram illustrates the decision logic for validating **2-(2-Hydroxy-5-methylphenyl)acetic acid**, distinguishing it from its lactone and other impurities.



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Caption: Logical workflow for structural validation, prioritizing NMR for rapid screening and SCXRD for definitive solid-state characterization.

Mechanistic Insights for Researchers

The Lactonization Trap

Researchers must be aware that **2-(2-Hydroxy-5-methylphenyl)acetic acid** is thermodynamically primed to cyclize. In the solid state, the acid is kinetically trapped by the high energy barrier of breaking the crystal lattice (dimer dissociation). However, in solution or upon melting, the ortho-hydroxyl group attacks the carboxylic carbonyl, releasing water and forming the lactone.

- Implication for XRD: If your crystal structure solves in an orthorhombic space group with a unit cell volume smaller than expected for the acid dimer, suspect the lactone.
- Implication for Storage: Store the validated acid at -20°C under desiccant to prevent moisture-mediated surface lactonization.

Spectroscopic Correlates

- NMR (DMSO- d_6): The methylene protons () of the acid appear as a singlet around 3.4–3.6 ppm. In the lactone, these protons are deshielded to 3.7–3.9 ppm due to the ring strain and ester functionality [3].
- IR (ATR): The acid carbonyl stretch appears at 1700–1720 cm^{-1} (H-bonded). The lactone carbonyl shifts significantly to 1750–1780 cm^{-1} [4].

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